

2,3-Difluoro-4-methoxybenzonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,3-Difluoro-4-methoxybenzonitrile

Cat. No.: B1318769

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An In-Depth Technical Guide to the Safe Handling of **2,3-Difluoro-4-methoxybenzonitrile**

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety data for **2,3-Difluoro-4-methoxybenzonitrile** (CAS No. 256417-12-6), a versatile building block in synthetic chemistry. [1] Adherence to these guidelines is critical for minimizing risk and establishing a secure research environment.

Compound Identification and Physical Properties

2,3-Difluoro-4-methoxybenzonitrile is a fluorinated aromatic compound used as an intermediate in the synthesis of more complex molecules, particularly in pharmaceutical and agrochemical research.[1] Understanding its fundamental properties is the first step in safe handling.

Property	Value	Source(s)
CAS Number	256417-12-6	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₅ F ₂ NO	[1] [3] [4]
Molecular Weight	169.13 g/mol	[1] [3]
Appearance	White powder / Solid	[3] [5]
Melting Point	82 - 84 °C	[1] [4]
Purity	Typically ≥97%	[5]
IUPAC Name	2,3-difluoro-4-methoxybenzonitrile	[4]

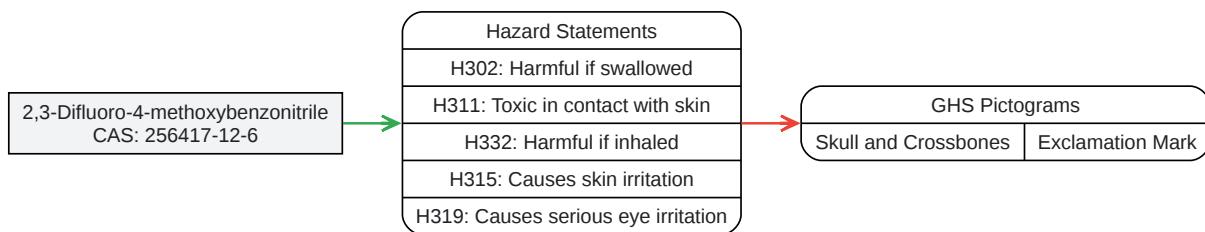
Hazard Identification and Classification

This compound is classified as toxic and hazardous. The primary routes of exposure are inhalation, ingestion, and skin contact. The Globally Harmonized System (GHS) classifications highlight the significant health risks associated with this chemical.[\[1\]](#)[\[6\]](#)

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Acute Toxicity, Dermal	H311	Toxic in contact with skin
Acute Toxicity, Inhalation	H332	Harmful if inhaled
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation

Source: Compiled from available safety data sheets.[\[1\]](#)[\[6\]](#)

The compound is transported under the UN number UN3439, which designates "NITRILES, SOLID, TOXIC, N.O.S.", underscoring its hazardous nature.[\[1\]](#)

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Caption: GHS Hazard Classification Summary.

Safe Handling and Storage Protocols

Given its toxicity, rigorous adherence to handling and storage protocols is essential. The causality behind these measures is to prevent accidental exposure through inhalation of dust, skin contact, or ingestion.

Engineering Controls and Personal Protective Equipment (PPE)

A self-validating system of controls is crucial. Engineering controls provide the primary layer of protection, supplemented by mandatory PPE.

- Ventilation: All handling of this solid compound must occur in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust particles.[7][8]
- Eye Protection: Wear chemical safety goggles or a face shield that complies with ANSI Z87.1 standards.[9]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile) and dispose of them after use or if contamination occurs. Use proper glove removal technique to avoid skin contact.
 - Lab Coat: A flame-retardant lab coat must be worn and kept buttoned.

- Respiratory Protection: If working outside a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate particulate filter is required.[10]

Handling Procedures

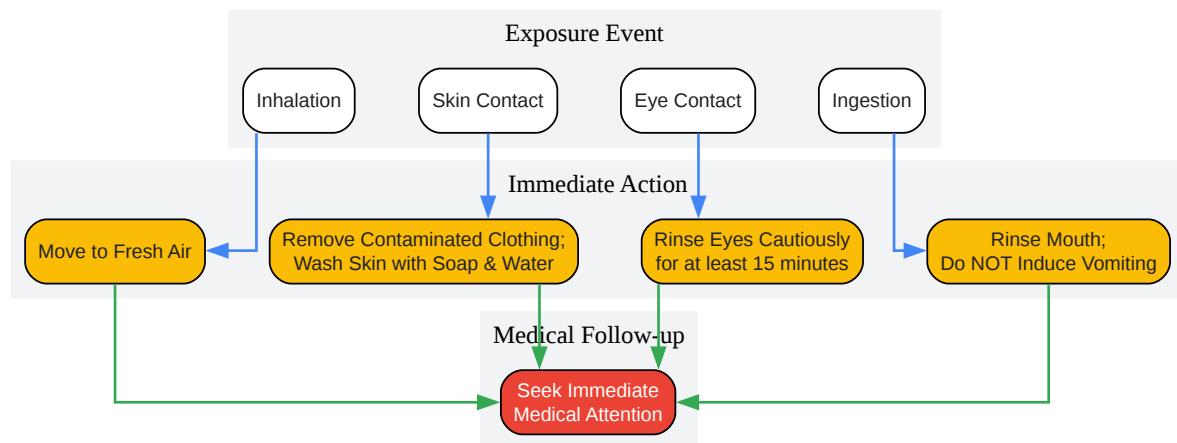
- Preparation: Before handling, ensure the work area is clean and uncluttered. Locate the nearest emergency eyewash station and safety shower.[7]
- Dispensing: Avoid creating dust when weighing or transferring the solid. Use a spatula and weigh the material on a tared weigh paper or in a suitable container within a fume hood or ventilated enclosure.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[8]
- Contamination: Avoid contact with skin, eyes, and clothing.[8]

Storage Requirements

- Container: Keep the container tightly closed to prevent contamination and moisture absorption.[1][8]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][7] The recommended storage temperature is between 10°C and 25°C.[1]
- Security: Store in a locked cabinet or area accessible only to authorized personnel.[8]

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure. The following protocols are based on standard chemical first-aid procedures.[11]



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Caption: Emergency First-Aid Response Workflow.

Step-by-Step First-Aid Protocols

- Inhalation:
 - Immediately move the affected person to fresh air.[7][11]
 - If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[9]
 - Seek immediate medical attention.[7]
- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][12]
 - Seek immediate medical attention as the substance is toxic in contact with skin.[8]

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[7]
 - Seek immediate medical attention.[7]
- Ingestion:
 - Do NOT induce vomiting.[9]
 - Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[9]
 - Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry powder, or carbon dioxide. A water spray can be used to cool fire-exposed containers.[7][9]
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[7]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and decomposition products.[9]

Accidental Release

- Evacuate: Evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.

- Containment: Prevent the generation of dust.^[7] Do not allow the chemical to enter drains or waterways.
- Clean-up: Carefully sweep or vacuum the spilled solid into a suitable, labeled container for disposal.^[7] Avoid actions that create dust.
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations at an approved waste disposal plant.

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